

1-Phenylimidazolidin-2-one proper disposal procedures

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Compound of Interest

Compound Name: **1-Phenylimidazolidin-2-one**

Cat. No.: **B157022**

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Proper management and disposal of chemical waste are paramount for laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **1-Phenylimidazolidin-2-one**, specifically for researchers, scientists, and drug development professionals. Adherence to these protocols is essential, as this compound is classified as hazardous and presents risks to both human health and the environment.

Immediate Safety and Hazard Assessment

Before handling **1-Phenylimidazolidin-2-one** for disposal, it is crucial to recognize its associated hazards. This chemical must be managed as a hazardous waste.[\[1\]](#)

- Health Hazards: It is harmful if swallowed and causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Environmental Hazards: The substance is toxic to aquatic life with long-lasting effects.[\[2\]](#)
- Regulatory Framework: In the United States, chemical waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[5\]](#)[\[6\]](#) Disposal must comply with federal, state, and local regulations.[\[6\]](#)

Personal Protective Equipment (PPE): When handling **1-Phenylimidazolidin-2-one** for disposal, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[\[7\]](#)

- Hand Protection: Chemical-resistant gloves, which must be inspected before use.[2][7] Contaminated gloves should be disposed of as hazardous waste.[2]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[7]

Quantitative Data Summary

Understanding the chemical and physical properties of **1-Phenylimidazolidin-2-one** is essential for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ N ₂ O	[3]
Molecular Weight	162.19 g/mol	[3]
Melting Point	119 - 121 °C (246 - 250 °F)	[2]
GHS Hazard Statements	H302: Harmful if swallowed	[2]
H319: Causes serious eye irritation	[3][4]	
H411: Toxic to aquatic life with long lasting effects	[2]	

Step-by-Step Disposal Protocol

The disposal of **1-Phenylimidazolidin-2-one** must be conducted through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor. [5][8] Never dispose of this chemical down the drain or in the regular trash.[5][9]

Experimental Protocol: Waste Segregation and Collection

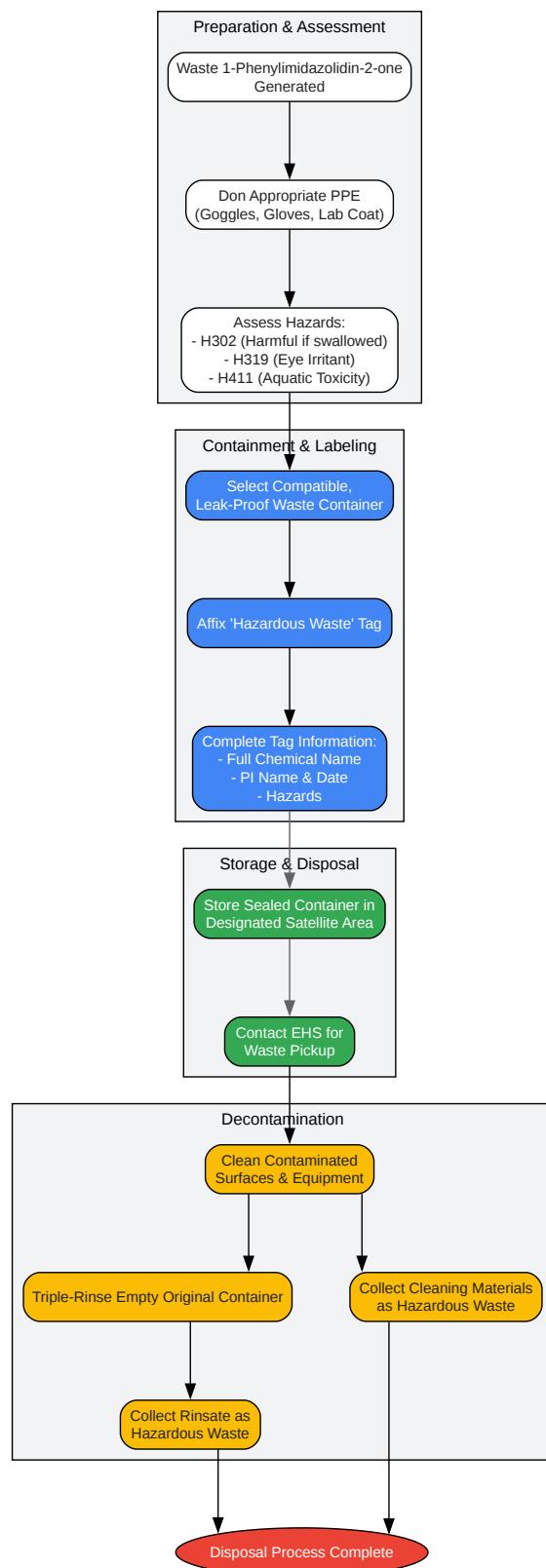
- Waste Characterization: Treat all **1-Phenylimidazolidin-2-one**, including contaminated labware and spill cleanup materials, as hazardous waste.[8]
- Select an Appropriate Container:
 - Use a sturdy, leak-proof container that is chemically compatible with the waste.[10][11]

- Ensure the container is in good condition with no rust or leaks and has a secure, sealable lid.[10]
- For liquid waste, use a container designed for liquids; do not use food-grade containers like milk jugs.[6]
- Labeling the Waste Container:
 - As soon as waste is added, label the container with a hazardous waste tag.[5][8]
 - The label must include the words "Hazardous Waste".[5][10]
 - Clearly write the full chemical name, "**1-Phenylimidazolidin-2-one**," and its concentration if in a mixture. Do not use abbreviations or chemical formulas.[5]
 - Include the date of waste generation, the location (department, room number), and the principal investigator's name and contact information.[5]
 - Mark the appropriate hazard pictograms on the label.[5]
- Storage:
 - Keep the waste container securely closed at all times, except when adding waste.[10][11]
 - Store the container in a designated and secure Satellite Accumulation Area (SAA) at or near the point of generation.[1]
 - Segregate the container from incompatible materials.[10][11]
- Requesting Disposal:
 - Once the container is full, or if you are generating waste infrequently, schedule a pickup with your institution's EHS office.[8][11] Do not transport hazardous waste yourself.[8]
- Disposal of Empty Containers:
 - An empty container that held **1-Phenylimidazolidin-2-one** must be triple-rinsed with a suitable solvent (e.g., water or another solvent capable of removing the chemical).[8][10]

- The rinsate (the solvent from rinsing) must be collected and disposed of as hazardous waste.[8][10]
- After the triple-rinse procedure, deface the original labels on the container, remove the cap, and it may then be disposed of in the regular trash.[8][10]

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **1-Phenylimidazolidin-2-one**.

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Caption: Disposal workflow for **1-Phenylimidazolidin-2-one**.

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